Application Notes and Protocols for Analyzing Urbicide Through Satellite Imagery

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Compound of Interest		
Compound Name:	Urbacide	
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Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction and Application Notes

The deliberate destruction of urban environments, a phenomenon known as urbicide, can be systematically monitored and quantified through the application of satellite-based remote sensing. This technology offers a crucial, objective lens into conflict zones and other areas where ground access is limited or dangerous.[1] By analyzing multi-temporal satellite imagery, researchers can document the extent and temporality of destruction, providing vital data for human rights monitoring, humanitarian response, post-conflict reconstruction, and academic research.[2][3]

A multi-sensor approach, integrating both optical and Synthetic Aperture Radar (SAR) data, provides the most robust methodology.[4]

- Optical Satellites (e.g., Landsat, Sentinel-2): These sensors capture multispectral images of the Earth's surface, similar to a digital camera.[3] They are invaluable for land use/land cover (LULC) classification, visual interpretation of damage, and detecting changes in vegetation and thermal signatures (burn scars).[5][6] However, their effectiveness is limited by atmospheric conditions such as clouds, smoke, and nighttime.[4]

- Synthetic Aperture Radar (SAR) Satellites (e.g., Sentinel-1): SAR is an active remote sensing technique that transmits microwave signals and records the backscatter.[7] This allows it to "see" through clouds, smoke, and darkness.[1][2] SAR is highly sensitive to

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changes in surface structure and texture, making it exceptionally effective for identifying damaged buildings and infrastructure.[7] A key technique is interferometric coherence, which measures the similarity of the radar signal between two images taken at different times; a loss of coherence often indicates structural damage.[2][7]

The combination of these data sources allows for a comprehensive and near-continuous analysis of urban change, leveraging the spectral detail of optical imagery and the all-weather, structural sensitivity of SAR.[4]

2.0 Experimental Protocols

2.1 Protocol 1: Baseline Urban Land Use/Land Cover (LULC) Mapping

This protocol establishes a pre-conflict baseline of the urban environment using optical satellite data.

- Data Acquisition: Acquire cloud-free, pre-conflict multispectral imagery from sensors like Landsat 8/9 or Sentinel-2 for the Area of Interest (AOI).

- Preprocessing: Perform atmospheric correction (e.g., using Sen2Cor for Sentinel-2) to convert top-of-atmosphere reflectance to surface reflectance.

- Feature Extraction: Calculate relevant spectral indices. The Normalized Difference Built-up Index (NDBI) is effective for highlighting urban areas.[5][6]

  - NDBI Formula: (SWIR - NIR) / (SWIR + NIR)

- Image Classification: Employ a supervised classification algorithm (e.g., Random Forest, Support Vector Machine) to categorize pixels into distinct classes: Urban/Built-up, Vegetation, Bare Soil, Water.[8] Training data should be created by manually selecting representative samples for each class.

- Accuracy Assessment: Validate the classification result using a confusion matrix against a set of independent ground truth points to ensure reliability.

- Output: A georeferenced LULC map serving as the pre-conflict baseline.

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2.2 Protocol 2: Building Damage Assessment via SAR Coherence Change

This protocol details a method to detect building damage using multi-temporal SAR data.

- Data Acquisition: Download pre-conflict ("reference") and post-conflict ("secondary") Sentinel-1 Ground Range Detected (GRD) and Single Look Complex (SLC) products for the AOI. SLC data is required for coherence analysis.

- Coregistration: Precisely align the reference and secondary SLC images to ensure pixels represent the same location on the ground. This typically involves applying precise orbit files. [9]

- Coherence Estimation: Calculate the interferometric coherence between the coregistered SLC pair. The output is a coherence map where pixel values range from 0 (no coherence) to 1 (perfect coherence).

- Geocoding and Radiometric Correction:

  - Apply radiometric calibration to convert pixel values to a standardized backscatter measurement (Sigma Nought).

  - Apply a speckle filter (e.g., Lee filter) to reduce inherent radar noise.[9]

  - Perform terrain correction using a Digital Elevation Model (DEM) to remove geometric distortions.[9]

- Change Detection: Subtract the post-conflict coherence map from a pre-conflict coherence map (or compare post-conflict coherence to a pre-defined threshold). A significant drop in coherence in a built-up area is a strong proxy for damage.[2][7]

- Damage Classification: Threshold the coherence change map to classify damage into levels (e.g., No Damage, Moderate Damage, Severe Damage). These thresholds may be determined empirically or validated with high-resolution optical data.[4]

- Output: A Damage Proxy Map (DPM) highlighting areas of likely structural damage.

3.0 Data Presentation

Quantitative data derived from these protocols should be summarized for clarity and comparison.

Table 1: Pre- and Post-Conflict Land Use/Land Cover (LULC) Comparison

LULC Class	Pre-Conflict Area (km²)	Post-Conflict Area (km²)	Net Change (km²)	Change (%)
Urban/Built-up	**55.4**	**41.2**	**-14.2**	**-25.6%**
Rubble/Debris	0.1	14.3	+14.2	+14100%
Vegetation	21.8	19.5	-2.3	-10.6%
Bare Soil	8.7	10.9	+2.2	+25.3%

| Total | 86.0 | 86.0 | | |

Table 2: Example Damage Classification Using SAR Coherence Values

Damage Level	Coherence Change Threshold	Description
Level 0: No Damage	**< 0.15**	**Stable structures with minimal change in radar signal.**
Level 1: Low Damage	0.15 - 0.30	Minor structural alterations, possible debris in streets.
Level 2: Moderate Damage	0.30 - 0.50	Partial collapse of structures, significant loss of coherence.

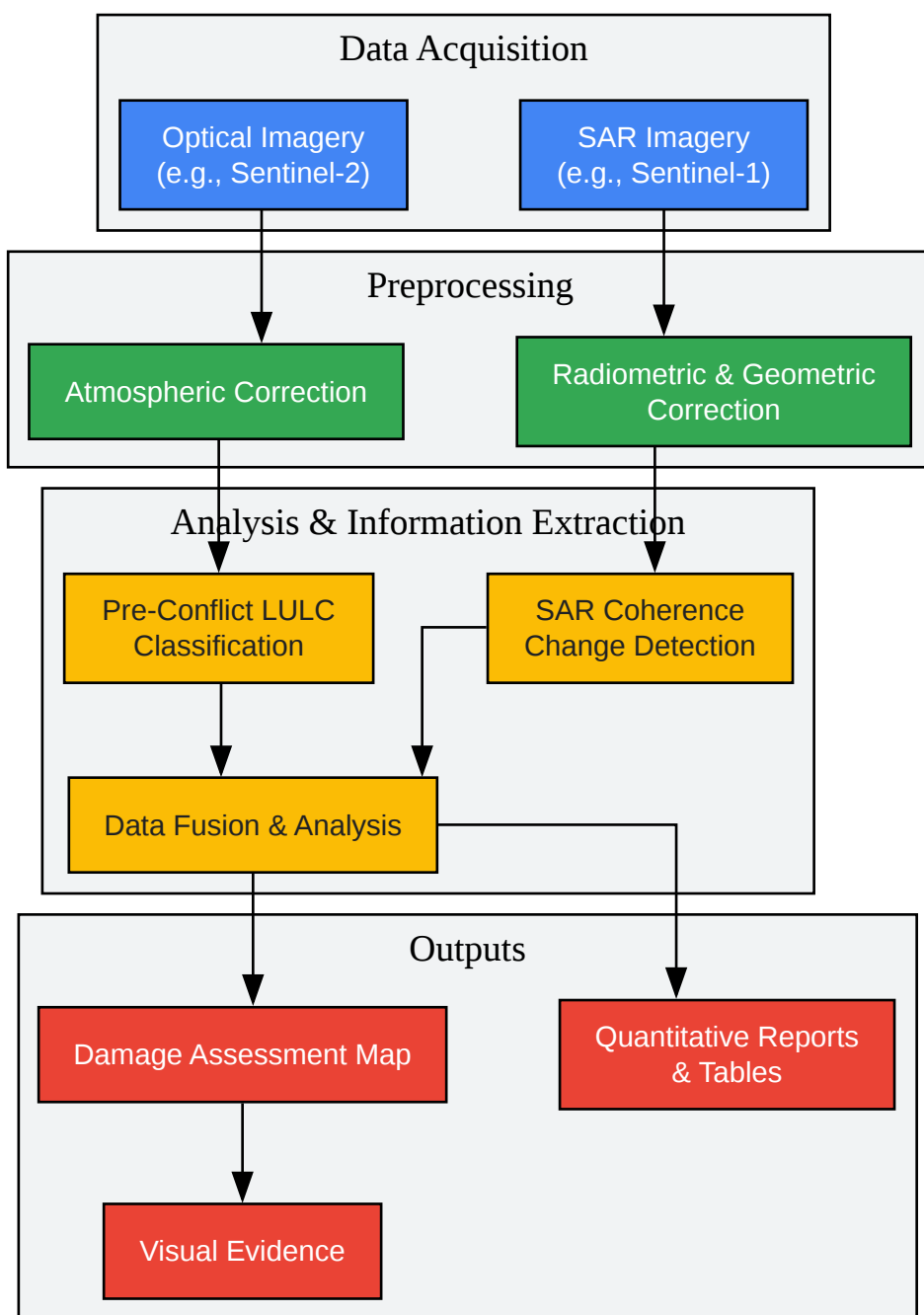| Level 3: Severe/Destroyed | > 0.50 | Complete or near-complete collapse of buildings, resulting in very low coherence. |

Table 3: Summary of Building Damage Assessment in Hypothetical AOI

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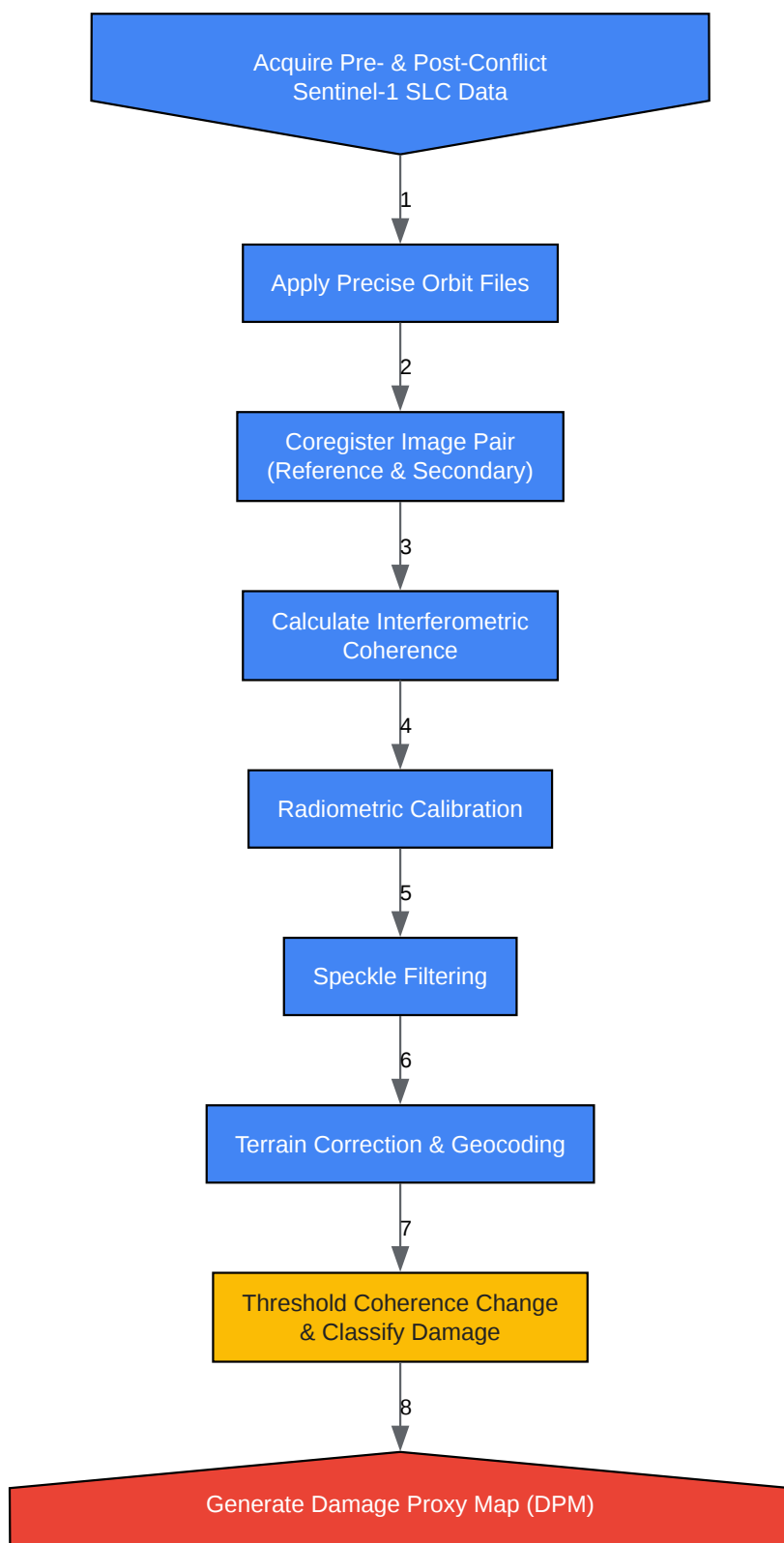| District	Total Buildings	Buildings with Severe/Destroyed Damage	Percentage Damaged
District A (Central)	**3,150**	**2,437**	**77.4%**
District B (Industrial)	820	715	87.2%
District C (Residential)	5,480	3,110	56.8%
District D (Suburban)	4,210	980	23.3%

| Total | 13,660 | 7,242 | 53.0% |

4.0 Mandatory Visualization

The following diagrams illustrate the logical workflows for analyzing urbicide with satellite imagery.

General workflow for multi-sensor urbicide analysis.

Acquire Pre- & Post-Conflict
Sentinel-1 SLC Data

1

Apply Precise Orbit Files

2

Coregister Image Pair
(Reference & Secondary)

3

Calculate Interferometric
Coherence

4

Radiometric Calibration

5

Speckle Filtering

6

Terrain Correction & Geocoding

7

Threshold Coherence Change
& Classify Damage

8

Generate Damage Proxy Map (DPM)

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